Introduction: The Role of NMR in Characterizing Substituted Pyridines

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Compound of Interest

Compound Name:	*6-Ethoxypyridine-2-carbaldehyde*
CAS No.:	*85259-47-8*
Cat. No.:	*B1419532*

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In the landscape of pharmaceutical and materials science research, substituted pyridines are foundational scaffolds. Their utility stems from their versatile chemical reactivity and diverse biological activities. **6-Ethoxypyridine-2-carbaldehyde** is a key intermediate, combining an electron-donating ethoxy group and an electron-withdrawing aldehyde group on a pyridine ring. This substitution pattern creates a unique electronic environment, making Nuclear Magnetic Resonance (NMR) spectroscopy an indispensable tool for its unambiguous structural confirmation.

This guide provides a comprehensive analysis of the ^{1}H and ^{13}C NMR spectra of **6-ethoxypyridine-2-carbaldehyde**. Moving beyond a simple data report, we will delve into the rationale behind chemical shift assignments, explore comparative data from analogous structures, and present robust protocols for acquiring high-fidelity NMR data. This content is designed for researchers who require not just the "what" but the "why" of spectral interpretation.

Molecular Structure and Atom Numbering

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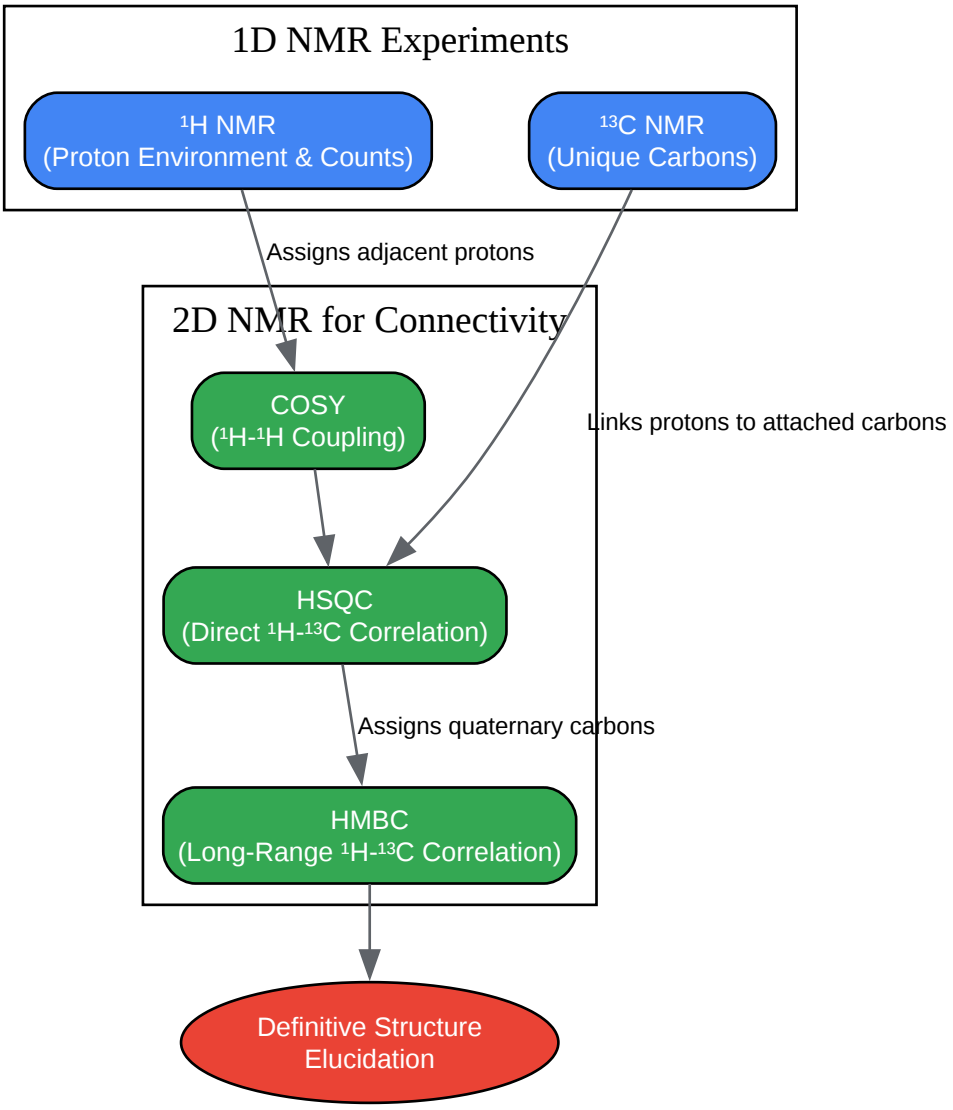
To ensure clarity in spectral assignments, the following standardized numbering scheme for **6-ethoxypyridine-2-carbaldehyde** will be used throughout this guide.



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Caption: Workflow for complete NMR-based structure elucidation.

- COSY (Correlation Spectroscopy): This experiment reveals ^{1}H-^{1}H spin-spin coupling networks. Cross-peaks will appear between protons that are coupled (typically 2-3 bonds apart). For **6-ethoxypyridine-2-carbaldehyde**, COSY would show correlations between H3-H4 and H4-H5, confirming their connectivity on the pyridine ring. It would also show a correlation between the H10 and H11 protons of the ethoxy group. [1]* HSQC

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(Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon it is directly attached to. [1]It is invaluable for assigning the protonated carbons. For example, the proton signal at ~4.5 ppm (H10) would show a cross-peak to the carbon signal at ~62 ppm (C10).

- HMBC (Heteronuclear Multiple Bond Correlation): This is the key experiment for piecing together the molecular framework by showing correlations between protons and carbons that are two or three bonds away. [1]For instance, the aldehyde proton (H7) would show a correlation to the C2 carbon, and the H5 proton would show a correlation to C6, confirming the positions of the substituents.

By systematically applying this suite of NMR experiments, researchers can move from a proposed structure to a fully validated and assigned molecular identity with the highest degree of confidence.

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